

Essential Safety and Logistical Information for Handling Quinoline-3-thiol

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Compound of Interest

Compound Name: Quinoline-3-thiol

Cat. No.: B1321428

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Disclaimer: A specific Safety Data Sheet (SDS) for **Quinoline-3-thiol** was not found. The following guidance is based on the known hazards of the parent compound, quinoline, and general safety practices for thiol-containing compounds. Researchers, scientists, and drug development professionals must conduct a thorough risk assessment and consult the specific SDS for **Quinoline-3-thiol** before handling this chemical.

Quinoline is classified as a substance that is toxic if swallowed, harmful in contact with skin, causes skin and serious eye irritation, is suspected of causing genetic defects, may cause cancer, and is toxic to aquatic life with long-lasting effects.^{[1][2][3]} Thiol compounds are known for their strong, unpleasant odors and can be irritants. Therefore, stringent safety measures are imperative when handling **Quinoline-3-thiol**.

Hazard Identification and Classification

The following table summarizes the hazard classifications for Quinoline, which should be considered as potential hazards for **Quinoline-3-thiol** in the absence of specific data.

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed.[1][3]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.[1][3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1][3]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.[1][3]
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects.[1][2]
Carcinogenicity	Category 1B	H350: May cause cancer.[1][2]
Hazardous to the Aquatic Environment, Chronic Hazard	Category 2	H411: Toxic to aquatic life with long lasting effects.[1][2]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical when handling **Quinoline-3-thiol**. The following table outlines the recommended PPE.

Body Part	Equipment	Standard
Eyes/Face	Safety glasses with side-shields or chemical splash goggles. A face shield may be required for larger quantities.	NIOSH (US) or EN 166 (EU) approved. [2]
Skin	Chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for integrity before use.	Tested according to EN 374. [1]
Body	A flame-resistant lab coat.	
Respiratory	In case of inadequate ventilation or potential for aerosol generation, use a NIOSH/MSHA approved respirator with an appropriate cartridge.	

Operational Plan: Step-by-Step Handling Protocol

This protocol provides a general workflow for handling **Quinoline-3-thiol** in a laboratory setting.

- Preparation:
 - Ensure a calibrated and certified chemical fume hood is used for all manipulations.
 - Verify that an eyewash station and safety shower are readily accessible.
 - Prepare all necessary equipment and reagents before handling the compound.
 - Ensure proper waste containers are labeled and available.
- Handling:
 - Wear all required PPE as specified in the table above.

- Handle the compound exclusively within the fume hood to minimize inhalation exposure.
- Avoid direct contact with skin and eyes.[2]
- Use only non-sparking tools, especially if the compound is volatile or handled near flammable solvents.[4]
- Keep containers tightly closed when not in use.[2][5]
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[1][5]
 - Decontaminate all surfaces and equipment that may have come into contact with the chemical.
 - Properly dispose of all contaminated waste as described in the disposal plan below.

Emergency Procedures

Situation	Procedure
Skin Contact	Immediately wash the affected area with plenty of soap and water.[1] Remove contaminated clothing. Seek medical attention.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[2] Remove contact lenses if present and easy to do so.[5] Seek immediate medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[2]
Spill	Evacuate the area. For minor spills, absorb with an inert material (e.g., vermiculite, sand) and collect into a sealed container for disposal.[6] For major spills, contact your institution's emergency response team.[6]

Disposal Plan

Proper disposal of **Quinoline-3-thiol** and associated waste is crucial to prevent environmental contamination and ensure safety.

- Waste Segregation:
 - All solid waste contaminated with **Quinoline-3-thiol** (e.g., gloves, absorbent paper, pipette tips) should be collected in a dedicated, clearly labeled hazardous waste container.
 - All liquid waste, including reaction mixtures and solvent rinses, should be collected in a separate, labeled hazardous waste container.

- Container Labeling:
 - Label all waste containers with "Hazardous Waste" and the full chemical name "**Quinoline-3-thiol**".[\[4\]](#)
- Storage of Waste:
 - Store waste containers in a designated, well-ventilated, and secure satellite accumulation area away from incompatible materials.[\[4\]](#)
- Final Disposal:
 - Disposal must be carried out by a licensed hazardous waste disposal company.[\[4\]](#)
 - Do not dispose of **Quinoline-3-thiol** down the drain or in regular trash.[\[4\]](#)[\[6\]](#)

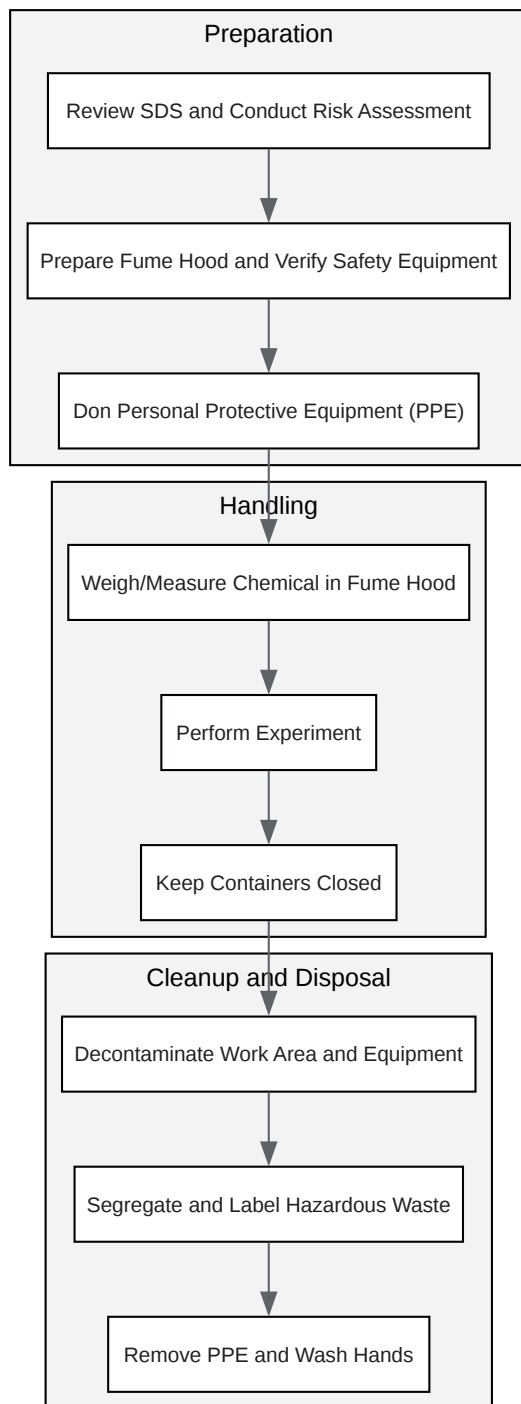
Experimental Protocols and Data

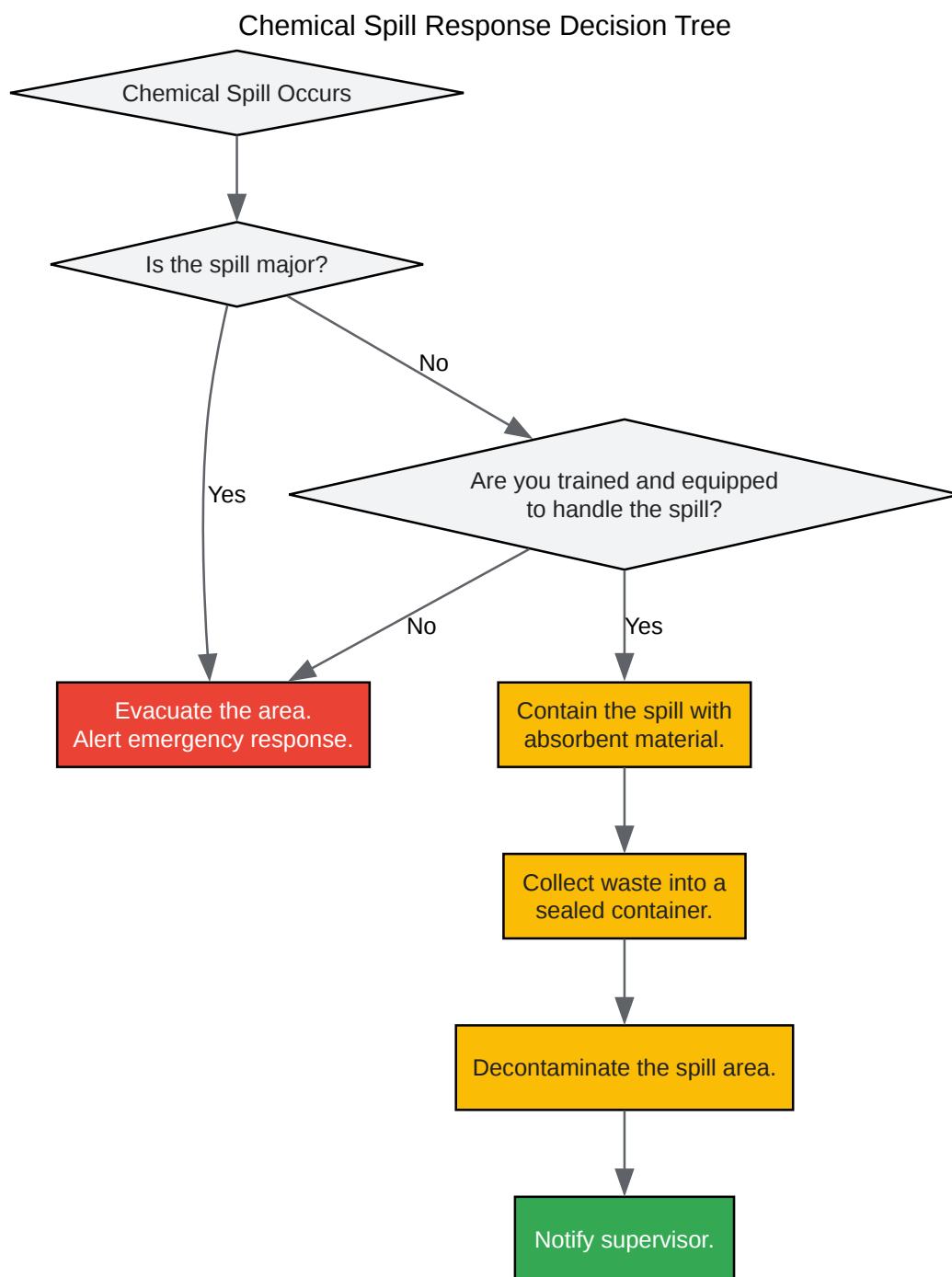
No specific experimental protocols for **Quinoline-3-thiol** were found. The following table contains physical and chemical properties for the related compound, Quinoline. This data is for reference only and may not be representative of **Quinoline-3-thiol**.

Property	Value for Quinoline
Molecular Formula	C9H7N
Molecular Weight	129.16 g/mol
Appearance	Colorless to brown liquid
Odor	Characteristic odor
Melting Point	-15 °C / 5 °F
Boiling Point	237 °C / 458.6 °F
Flash Point	101 °C / 213.8 °F (closed cup)
Autoignition Temperature	480 °C / 896 °F
Water Solubility	Slightly soluble

Visualizations

General Workflow for Handling Hazardous Chemicals





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